

Commercial Suppliers and Technical Guide for 4-Heptanoylbiphenyl in Research

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Compound of Interest

Compound Name: *p*-Heptanoylbiphenyl

Cat. No.: B1330013

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For researchers, scientists, and drug development professionals seeking to procure and utilize 4-heptanoylbiphenyl (CAS No. 59662-27-0), this technical guide provides a comprehensive overview of commercial suppliers, synthesis protocols, and key applications. This document is intended to serve as an in-depth resource, facilitating the integration of this compound into various research and development workflows.

Introduction to 4-Heptanoylbiphenyl

4-Heptanoylbiphenyl, also known as **p-heptanoylbiphenyl**, is an organic compound with the chemical formula C₁₉H₂₂O. Structurally, it is a biphenyl molecule acylated with a heptanoyl group at the 4-position. Its primary application in research is as an intermediate in the synthesis of more complex molecules, particularly in the field of materials science for the production of liquid crystals.^[1] The biphenyl core provides rigidity and aromaticity, while the heptanoyl chain offers a degree of flexibility and influences the material's mesomorphic properties. Its utility also extends to the development of specialized agricultural and pharmaceutical chemicals due to the reactive nature of its aromatic and carbonyl functionalities, which allow for diverse chemical modifications.^[1]

Commercial Availability

4-Heptanoylbiphenyl is available from a number of commercial suppliers specializing in research chemicals. The following table summarizes the offerings from several identified vendors. Please note that pricing and availability are subject to change and should be confirmed directly with the supplier.

Supplier	Product Code	Purity	Available Quantities	Price (USD)
				~
MySkinRecipes	195122	95%	5g, 25g	130(5g), 130(5g), 390 (25g)
Fluorochem	F046826	>95%	1g, 5g, 25g	Contact for pricing
Bidepharm	BD111867	>97%	1g, 5g, 10g, 25g, 50g	Contact for pricing
Aikonchem	AK-33931	>95%	1g, 5g, 25g	Contact for pricing

Synthesis of 4-Heptanoylbiphenyl

The most common laboratory and industrial method for the synthesis of 4-heptanoylbiphenyl is the Friedel-Crafts acylation of biphenyl. This electrophilic aromatic substitution reaction involves the reaction of biphenyl with heptanoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3).

Experimental Protocol: Friedel-Crafts Acylation

Materials:

- Biphenyl
- Heptanoyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous dichloromethane (DCM) or carbon disulfide (CS_2)
- Hydrochloric acid (HCl), dilute solution
- Sodium bicarbonate (NaHCO_3), saturated solution

- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Hexane
- Ethanol

Procedure:

- In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser, suspend anhydrous aluminum chloride in anhydrous dichloromethane.
- Cool the suspension in an ice bath.
- Slowly add heptanoyl chloride to the stirred suspension.
- In a separate flask, dissolve biphenyl in anhydrous dichloromethane.
- Add the biphenyl solution dropwise to the cooled acylating mixture.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours until the reaction is complete (monitor by TLC).
- Carefully quench the reaction by slowly pouring the mixture over crushed ice and dilute hydrochloric acid.
- Separate the organic layer and wash it successively with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter and evaporate the solvent under reduced pressure to obtain the crude product.
- Purify the crude 4-heptanoylbiphenyl by recrystallization from a suitable solvent system, such as hexane or ethanol, to yield a solid product.

Characterization: The final product should be characterized to confirm its identity and purity using standard analytical techniques such as:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR to confirm the chemical structure.
- Mass Spectrometry (MS): To determine the molecular weight.
- Infrared (IR) Spectroscopy: To identify the carbonyl group and other functional groups.
- Melting Point: To assess the purity of the compound.

Applications in Research

The primary documented application of 4-heptanoylbiphenyl is as a synthetic intermediate.

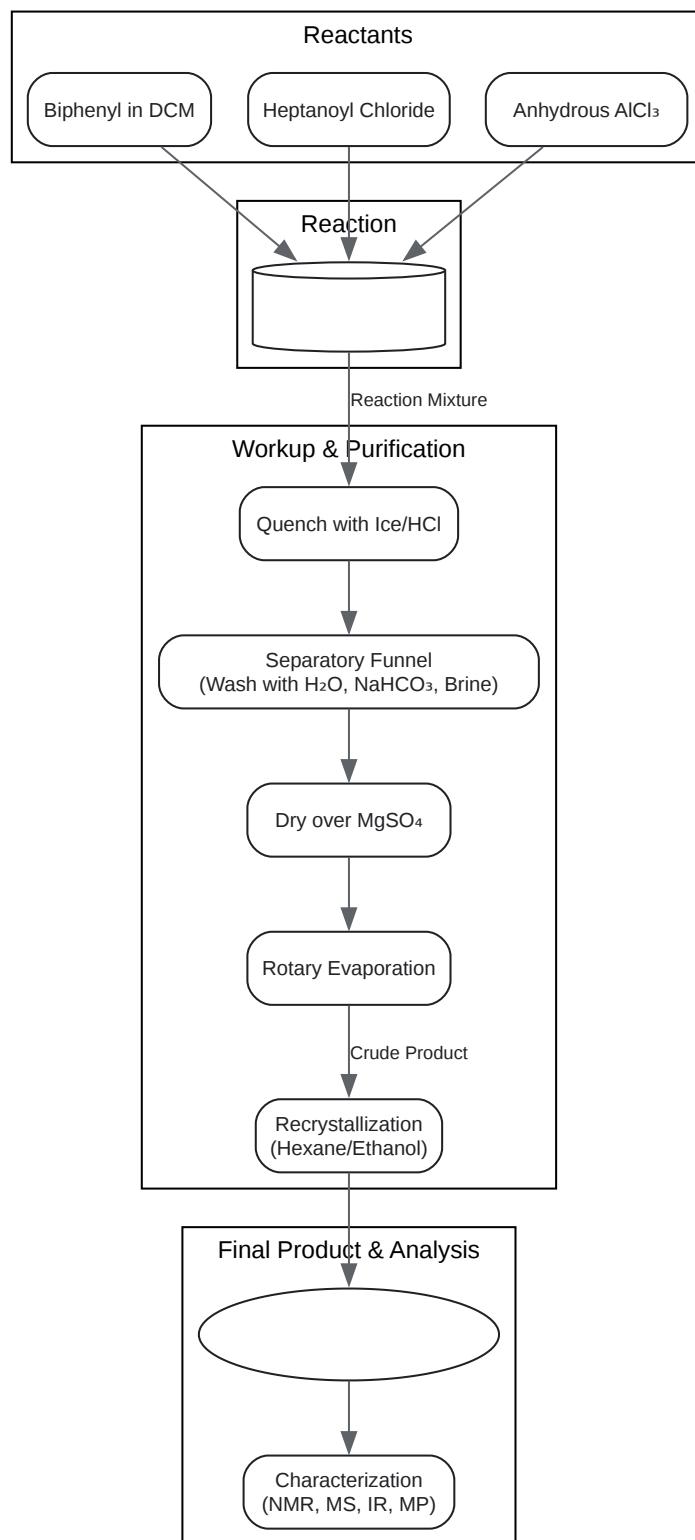
- Liquid Crystal Synthesis: The molecular structure of 4-heptanoylbiphenyl, with its rigid biphenyl core and flexible alkyl chain, makes it a suitable precursor for the synthesis of liquid crystalline materials. These materials are crucial for display technologies and other optoelectronic applications.
- Organic Synthesis: The carbonyl group of 4-heptanoylbiphenyl can be further modified, for example, through reduction to an alcohol or conversion to other functional groups, making it a versatile building block in multi-step organic syntheses.

Currently, there is a lack of published research detailing specific biological activities or its involvement in defined signaling pathways. Its role appears to be primarily in the realm of materials science and chemical synthesis rather than as a bioactive molecule for direct study in biological systems. Researchers in drug discovery may use it as a scaffold for the synthesis of more complex molecules with potential therapeutic applications.

Visualizing Workflows and Pathways

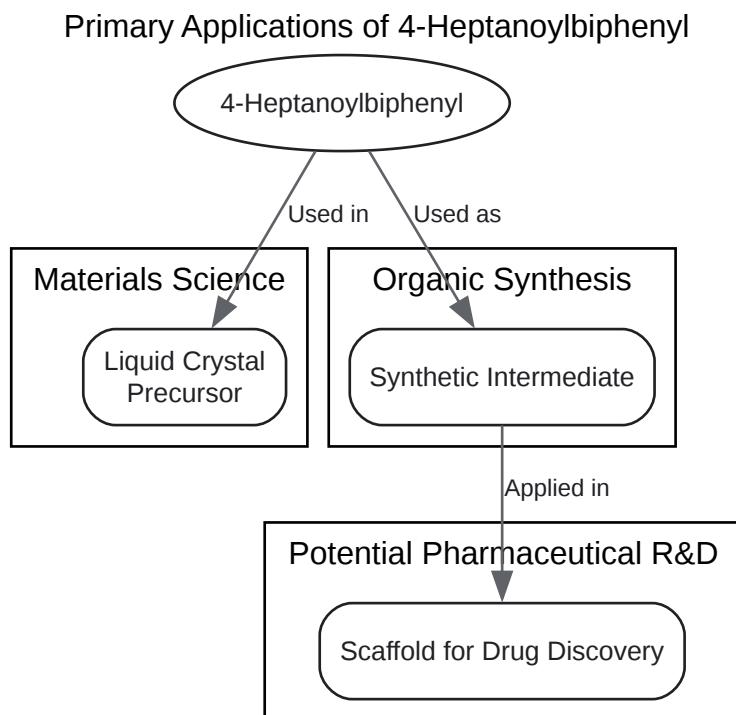
Synthesis Workflow for 4-Heptanoylbiphenyl

Synthesis of 4-Heptanoylbiphenyl via Friedel-Crafts Acylation

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Caption: Workflow for the synthesis of 4-heptanoylbiphenyl.

Logical Relationship of Applications



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Caption: Applications of 4-heptanoylbiphenyl in research.

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References

- 1. 4-Heptanoylbiphenyl [myskinrecipes.com]
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